

An In-depth Technical Guide to 4-Chloro-2,6-dimethylquinoline

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Compound of Interest

Compound Name: 4-Chloro-2,6-dimethylquinoline

Cat. No.: B3031691

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **4-Chloro-2,6-dimethylquinoline**, a substituted quinoline of significant interest in medicinal chemistry and synthetic organic chemistry. We will delve into its fundamental properties, established synthesis protocols, and its role as a versatile building block in the development of novel therapeutic agents.

Core Identifiers and Chemical Structure

4-Chloro-2,6-dimethylquinoline is a heterocyclic aromatic compound. Its structure features a quinoline core, which is a bicyclic system composed of a benzene ring fused to a pyridine ring. This core is substituted with a chlorine atom at the 4-position and methyl groups at the 2- and 6-positions.

Identifier	Value	Source
CAS Number	6270-08-2	
Molecular Formula	C ₁₁ H ₁₀ ClN	
Molecular Weight	191.66 g/mol	
IUPAC Name	4-chloro-2,6-dimethylquinoline	N/A
Canonical SMILES	Cc1ccc2nc(C)cc(Cl)c2c1	
InChI	1S/C11H10ClN/c1-7-3-4-11-9(5-7)10(12)6-8(2)13-11/h3-6H,1-2H3	
Physical Form	Solid	

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[label=""]; f42 [label=""]; g42 [label=""]; h42 [label=""]; i42 [label=""]; j42 [label=""]; k42 [label=""]; l42 [label=""]; m42 [label=""]; n42 [label=""]; o42 [label=""]; p42 [label=""]; q42 [label=""]; r42 [label=""]; s42 [label=""]; t42 [label=""]; u42 [label=""]; v42 [label=""]; w42 [label=""]; x42 [label=""]; y42 [label=""]; z42 [label=""]; a52 [label=""]; b52 [label=""]; c52 [label=""]; d52 [label=""]; e52 [label=""]; f52 [label=""]; g52 [label=""]; h52 [label=""]; i52 [label=""]; j52 [label=""]; k52 [label=""]; l52 [label=""]; m52 [label=""]; n52 [label=""]; o52 [label=""]; p52 [label=""]; q52 [label=""]; r52 [label=""]; s52 [label=""]; t52 [label=""]; u52 [label=""]; v52 [label=""]; w52 [label=""]; x52 [label=""]; y52 [label=""]; z52 [label=""]; a62 [label=""]; b62 [label=""]; c62 [label=""]; d62 [label=""]; e62 [label=""]; f62 [label=""]; g62 [label=""]; h62 [label=""]; i62 [label=""]; j62 [label=""]; k62 [label=""]; l62 [label=""]; m62 [label=""]; n62 [label=""]; o62 [label=""]; p62 [label=""]; q62 [label=""]; r62 [label=""]; s62 [label=""]; t62 [label=""]; u62 [label=""]; v62 [label=""]; w62 [label=""]; x62 [label=""]; y62 [label=""]; z62 [label=""]; a72 [label=""]; b72 [label=""]; c72 [label=""]; d72 [label=""]; e72 [label=""]; f72 [label=""]; g72 [label=""]; h72 [label=""]; i72 [label=""]; j72 [label=""]; k72 [label=""]; l72 [label=""]; m72 [label=""]; n72 [label=""]; o72 [label=""]; p72 [label=""]; q72 [label=""]; r72 [label=""]; s72 [label=""]; t72 [label=""]; u72 [label=""]; v72 [label=""]; w72 [label=""]; x72 [label=""]; y72 [label=""]; z72 [label=""]; a82 [label=""]; b82 [label=""]; c82 [label=""]; d82 [label=""]; e82 [label=""]; f82 [label=""]; g82 [label=""]; h82 [label=""]; i82 [label=""]; j82 [label=""]; k82 [label=""]; l82 [label=""]; m82 [label=""]; n82 [label=""]; o82 [label=""]; p82 [label=""]; q82 [label=""]; r82 [label=""]; s82 [label=""]; t82 [label=""]; u82 [label=""]; v82 [label=""]; w82 [label=""]; x82 [label=""]; y82 [label=""]; z82 [label=""]; a92 [label=""]; b92 [label=""]; c92 [label=""]; d92 [label=""]; e92 [label=""]; f92 [label=""]; g92 [label=""]; h92 [label=""]; i92 [label=""]; j92 [label=""]; k92 [label=""]; l92 [label=""]; m92 [label=""]; n92 [label=""]; o92 [label=""]; p92 [label=""]; q92 [label=""]; r92 [label=""]; s92 [label=""]; t92 [label=""]; u92 [label=""]; v92 [label=""]; w92 [label=""]; x92 [label=""]; y92 [label=""]; z92 [label=""]; a02 [label=""]; b02 [label=""]; c02 [label=""]; d02 [label=""]; e02 [label=""]; f02 [label=""]; g02 [label=""]; h02 [label=""]; i02 [label=""]; j02 [label=""]; k02 [label=""]; l02 [label=""]; m02 [label=""]; n02 [label=""]; o02 [label=""]; p02 [label=""]; q02 [label=""]; r02 [label=""]; s02 [label=""]; t02 [label=""]; u02 [label=""]; v02 [label=""]; w02 [label=""]; x02 [label=""]; y02 [label=""]; z02 [label=""]; a13 [label=""]; b13 [label=""]; c13 [label=""]; d13 [label=""]; e13 [label=""]; f13 [label=""]; g13 [label=""]; h13 [label=""]; i13 [label=""]; j13 [label=""]; k13 [label=""]; l13 [label=""]; m13 [label=""]; n13 [label=""]; o13 [label=""]; p13 [label=""]; q13 [label=""]; r13 [label=""]; s13 [label=""]; t13 [label=""]; u13 [label=""]; v13 [label=""]; w13 [label=""]; x13 [label=""]; y13 [label=""]; z13 [label=""]; a23 [label=""]; b23 [label=""]; c23 [label=""]; d23 [label=""]; e23 [label=""]; f23 [label=""]; g23 [label=""]; h23 [label=""]; i23 [label=""]; j23 [label=""]; k23 [label=""];

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[label=""]; d08 [label=""]; e08 [label=""]; f08 [label=""]; g08 [label=""]; h08 [label=""]; i08 [label=""]; j08 [label=""]; k08 [label=""]; l08 [label=""]; m08 [label=""]; n08 [label=""]; o08 [label=""]; p08 [label=""]; q08 [label=""]; r08 [label=""]; s08 [label=""]; t08 [label=""]; u08 [label=""]; v08 [label=""]; w08 [label=""]; x08 [label=""]; y08 [label=""]; z08 [label=""]; a19 [label=""]; b19 [label=""]; c19 [label=""]; d19 [label=""]; e19 [label=""]; f19 [label=""]; g19 [label=""]; h19 [label=""]; i19 [label=""]; j19 [label=""]; k19 [label=""]; l19 [label=""]; m19 [label=""]; n19 [label=""]; o19 [label=""]; p19 [label=""]; q19 [label=""]; r19 [label=""]; s19 [label=""]; t19 [label=""]; u19 [label=""]; v19 [label=""]; w19 [label=""]; x19 [label=""]; y19 [label=""]; z19 [label=""]; a29 [label=""]; b29 [label=""]; c29 [label=""]; d29 [label=""]; e29 [label=""]; f29 [label=""]; g29 [label=""]; h29 [label=""]; i29 [label=""]; j29 [label=""]; k29 [label=""]; l29 [label=""]; m29 [label=""]; n29 [label=""]; o29 [label=""]; p29 [label=""]; q29 [label=""]; r29 [label=""]; s29 [label=""]; t29 [label=""]; u29 [label=""]; v29 [label=""]; w29 [label=""]; x29 [label=""]; y29 [label=""]; z29 [label=""]; a39 [label=""]; b39 [label=""]; c39 [label=""]; d39 [label=""]; e39 [label=""]; f39 [label=""]; g39 [label=""]; h39 [label=""]; i39 [label=""]; j39 [label=""]; k39 [label=""]; l39 [label=""]; m39 [label=""]; n39 [label=""]; o39 [label=""]; p39 [label=""]; q39 [label=""]; r39 [label=""]; s39 [label=""]; t39 [label=""]; u39 [label=""]; v39 [label=""]; w39 [label=""]; x39 [label=""]; y39 [label=""]; z39 [label=""]; a49 [label=""]; b49 [label=""]; c49 [label=""]; d49 [label=""]; e49 [label=""]; f49 [label=""]; g49 [label=""]; h49 [label=""]; i49 [label=""]; j49 [label=""]; k49 [label=""]; l49 [label=""]; m49 [label=""]; n49 [label=""]; o49 [label=""]; p49 [label=""]; q49 [label=""]; r49 [label=""]; s49 [label=""]; t49 [label=""]; u49 [label=""]; v49 [label=""]; w49 [label=""]; x49 [label=""]; y49 [label=""]; z49 [label=""]; a59 [label=""]; b59 [label=""]; c59 [label=""]; d59 [label=""]; e59 [label=""]; f59 [label=""]; g59 [label=""]; h59 [label=""]; i59 [label=""]; j59 [label=""]; k59 [label=""]; l59 [label=""]; m59 [label=""]; n59 [label=""]; o59 [label=""]; p59 [label=""]; q59 [label=""]; r59 [label=""]; s59 [label=""]; t59 [label=""]; u59 [label=""]; v59 [label=""]; w59 [label=""]; x59 [label=""]; y59 [label=""]; z59 [label=""]; a69 [label=""]; b69 [label=""]; c69 [label=""]; d69 [label=""]; e69 [label=""]; f69 [label=""]; g69 [label=""]; h69 [label=""]; i69 [label=""]; j69 [label=""]; k69 [label=""]; l69 [label=""]; m69 [label=""]; n69 [label=""]; o69 [label=""]; p69 [label=""]; q69 [label=""]; r69 [label=""]; s69 [label=""]; t69 [label=""]; u69 [label=""]; v69 [label=""]; w69 [label=""]; x69 [label=""]; y69 [label=""]; z69 [label=""]; a79 [label=""]; b79 [label=""]; c79 [label=""]; d79 [label=""]; e79 [label=""]; f79 [label=""]; g79 [label=""]; h79 [label=""]; i79 [label=""]; j79 [label=""]; k79 [label=""]; l79 [label=""]; m79 [label=""]; n79 [label=""]; o79 [label=""]; p79 [label=""]; q79 [label=""]; r79 [label=""]; s79 [label=""]; t79 [label=""]; u79 [label=""]; v79 [label=""]; w79 [label=""]; x79 [label=""]; y79 [label=""]; z79 [label=""]; a89 [label=""]; b89 [label=""]; c89 [label=""]; d89 [label=""]; e89 [label=""]; f89 [label=""]; g89 [label=""]; h89 [label=""]; i89 [label=""]

[label=""]; j89 [label=""]; k89 [label=""]; l89 [label=""]; m89 [label=""]; n89 [label=""]; o89 [label=""]; p89 [label=""]; q89 [label=""]; r89 [label=""]; s89 [label=""]; t89 [label=""]; u89 [label=""]; v89 [label=""]; w89 [label=""]; x89 [label=""]; y89 [label=""]; z89 [label=""]; a99 [label=""]; b99 [label=""]; c99 [label=""]; d99 [label=""]; e99 [label=""]; f99 [label=""]; g99 [label=""]; h99 [label=""]; i99 [label=""]; j99 [label=""]; k99 [label=""]; l99 [label=""]; m99 [label=""]; n99 [label=""]; o99 [label=""]; p99 [label=""]; q99 [label=""]; r99 [label=""]; s99 [label=""]; t99 [label=""]; u99 [label=""]; v99 [label=""]; w99 [label=""]; x99 [label=""]; y99 [label=""]; z99 [label=""]; a09 [label=""]; b09 [label=""]; c09 [label=""]; d09 [label=""]; e09 [label=""]; f09 [label=""]; g09 [label=""]; h09 [label=""]; i09 [label=""]; j09 [label=""]; k09 [label=""]; l09 [label=""]; m09 [label=""]; n09 [label=""]; o09 [label=""]; p09 [label=""]; q09 [label=""]; r09 [label=""]; s09 [label=""]; t09 [label=""]; u09 [label=""]; v09 [label=""]; w09 [label=""]; x09 [label=""]; y09 [label=""]; z09 [label=""]; a10 [label=""]; b10 [label=""]; c10 [label=""]; d10 [label=""]; e10 [label=""]; f10 [label=""]; g10 [label=""]; h10 [label=""]; i10 [label=""]; j10 [label=""]; k10 [label=""]; l10 [label=""]; m10 [label=""]; n10 [label=""]; o10 [label=""]; p10 [label=""]; q10 [label=""]; r10 [label=""]; s10 [label=""]; t10 [label=""]; u10 [label=""]; v10 [label=""]; w10 [label=""]; x10 [label=""]; y10 [label=""]; z10 [label=""]; a20 [label=""]; b20 [label=""]; c20 [label=""]; d20 [label=""]; e20 [label=""]; f20 [label=""]; g20 [label=""]; h20 [label=""]; i20 [label=""]; j20 [label=""]; k20 [label=""]; l20 [label=""]; m20 [label=""]; n20 [label=""]; o20 [label=""]; p20 [label=""]; q20 [label=""]; r20 [label=""]; s20 [label=""]; t20 [label=""]; u20 [label=""]; v20 [label=""]; w20 [label=""]; x20 [label=""]; y20 [label=""]; z20 [label=""]; a30 [label=""]; b30 [label=""]; c30 [label=""]; d30 [label=""]; e30 [label=""]; f30 [label=""]; g30 [label=""]; h30 [label=""]; i30 [label=""]; j30 [label=""]; k30 [label=""]; l30 [label=""]; m30 [label=""]; n30 [label=""]; o30 [label=""]; p30 [label=""]; q30 [label=""]; r30 [label=""]; s30 [label=""]; t30 [label=""]; u30 [label=""]; v30 [label=""]; w30 [label=""]; x30 [label=""]; y30 [label=""]; z30 [label=""]; a40 [label=""]; b40 [label=""]; c40 [label=""]; d40 [label=""]; e40 [label=""]; f40 [label=""]; g40 [label=""]; h40 [label=""]; i40 [label=""]; j40 [label=""]; k40 [label=""]; l40 [label=""]; m40 [label=""]; n40 [label=""]; o40 [label=""]; p40 [label=""]; q40 [label=""]; r40 [label=""]; s40 [label=""]; t40 [label=""]; u40 [label=""]; v40 [label=""]; w40 [label=""]; x40 [label=""]; y40 [label=""]; z40 [label=""]; a50 [label=""]; b50 [label=""]; c50 [label=""]; d50 [label=""]; e50 [label=""]; f50 [label=""]; g50 [label=""]; h50 [label=""]; i50 [label=""]; j50 [label=""]; k50 [label=""]; l50 [label=""]; m50 [label=""]; n50 [label=""]; o50 [label=""]; p50 [label=""]; q50 [label=""]; r50 [label=""]; s50 [label=""]; t50 [label=""]; u50 [label=""]; v50 [label=""]; w50 [label=""]; x50 [label=""]; y50 [label=""]; z50 [label=""]; a60 [label=""]; b60 [label=""]; c60 [label=""]; d60 [label=""]; e60 [label=""]; f60 [label=""]; g60 [label=""]; h60 [label=""]; i60 [label=""]; j60 [label=""]; k60 [label=""]; l60 [label=""]; m60 [label=""]; n60 [label=""]; o60 [label=""]

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[label=""]; f361 [label=""]; g361 [label=""]; h361 [label=""]; i361 [label=""]; j361 [label=""]; k361 [label=""]; l361 [label=""]; m361 [label=""]; n361 [label=""]; o361 [label=""]; p361 [label=""]; q361 [label=""]; r361 [label=""]; s361 [label=""]; t361 [label=""]; u361 [label=""]; v361 [label=""]; w361 [label=""]; x361 [label=""]; y361 [label=""]; z361 [label=""]; a461 [label=""]; b461 [label=""]; c461 [label=""]; d461 [label=""]; e461 [label=""]; f461 [label=""]; g461 [label=""]; h461 [label=""]; i461 [label=""]; j461 [label=""]; k461 [label=""]; l461 [label=""]; m461 [label=""]; n461 [label=""]; o461 [label=""]; p461 [label=""]; q461 [label=""]; r461 [label=""]; s461 [label=""]; t461 [label=""]; u461 [label=""]; v461 [label=""]; w461 [label=""]; x461 [label=""]; y461 [label=""]; z461 [label=""]; a561 [label=""]; b561 [label=""]; c561 [label=""]; d561 [label=""]; e561 [label=""]; f561 [label=""]; g561 [label=""]; h561 [label=""]; i561 [label=""]; j561 [label=""]; k561 [label=""]; l561 [label=""]; m561 [label=""]; n561 [label=""]; o561 [label=""]; p561 [label=""]; q561 [label=""]; r561 [label=""]; s561 [label=""]; t561 [label=""]; u561 [label=""]; v561 [label=""]; w561 [label=""]; x561 [label=""]; y561 [label=""]; z561 [label=""]; a661 [label=""]; b661 [label=""]; c661 [label=""]; d661 [label=""]; e661 [label=""]; f661 [label=""]; g661 [label=""]; h661 [label=""]; i661 [label=""]; j661 [label=""]; k661 [label=""]; l661 [label=""]; m661 [label=""]; n661 [label=""]; o661 [label=""]; p661 [label=""]; q661 [label=""]; r661 [label=""]; s661 [label=""]; t661 [label=""]; u661 [label=""]; v661 [label=""]; w661 [label=""]; x661 [label=""]; y661 [label=""]; z661 [label=""]; a761 [label=""]; b761 [label=""]; c761 [label=""]; d761 [label=""]; e761 [label=""]; f761 [label=""]; g761 [label=""]; h761 [label=""]; i761 [label=""]; j761 [label=""]; k761 [label=""]; l761 [label=""]; m761 [label=""]; n761 [label=""]; o761 [label=""]; p761 [label=""]; q761 [label=""]; r761 [label=""]; s761 [label=""]; t761 [label=""]; u761 [label=""]; v761 [label=""]; w761 [label=""]; x761 [label=""]; y761 [label=""]; z761 [label=""]; a861 [label=""]; b861 [label=""]; c861 [label=""]; d861 [label=""]; e861 [label=""]; f861 [label=""]; g861 [label=""]; h861 [label=""]; i861 [label=""]; j861 [label=""]; k861 [label=""]; l861 [label=""]; m861 [label=""]; n861 [label=""]; o861 [label=""]; p861 [label=""]; q861 [label=""]; r861 [label=""]; s861 [label=""]; t861 [label=""]; u861 [label=""]; v861 [label=""]; w861 [label=""]; x861 [label=""]; y861 [label=""]; z861 [label=""]; a961 [label=""]; b961 [label=""]; c961 [label=""]; d961 [label=""]; e961 [label=""]; f961 [label=""]; g961 [label=""]; h961 [label=""]; i961 [label=""]; j961 [label=""]; k961 [label=""]; l961 [label=""]; m961 [label=""]; n961 [label=""]; o961 [label=""]; p961 [label=""]; q961 [label=""]; r961 [label=""]; s961 [label=""]; t961 [label=""]; u961 [label=""]; v961 [label=""]; w961 [label=""]; x961 [label=""]; y961 [label=""]; z961 [label=""]; a061 [label=""]; b061 [label=""]; c061 [label=""]; d061 [label=""]; e061 [label=""]; f061 [label=""]; g061 [label=""]; h061 [label=""]; i061 [label=""]; j061 [label=""]; k061 [label=""]; l061 [label=""]; m061 [label=""]; n061 [label=""]; o061 [label=""]; p061 [label=""]; q061 [label=""]; r061 [label=""]; s061 [label=""]; t061 [label=""]; u061 [label=""]; v061 [label=""]; w061 [label=""]; x061 [label=""]; y061 [label=""]; z061 [label=""]; a171 [label=""]; b171 [label=""]; c171 [label=""]; d171 [label=""]; e171 [label=""]; f171 [label=""]; g171

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[label=""]; l781 [label=""]; m781 [label=""]; n781 [label=""]; o781 [label=""]; p781 [label=""]; q781 [label=""]; r781 [label=""]; s781 [label=""]; t781 [label=""]; u781 [label=""]; v781 [label=""]; w781 [label=""]; x781 [label=""]; y781 [label=""]; z781 [label=""]; a881 [label=""]; b881 [label=""]; c881 [label=""]; d881 [label=""]; e881 [label=""]; f881 [label=""]; g881 [label=""]; h881 [label=""]; i881 [label=""]; j881 [label=""]; k881 [label=""]; l881 [label=""]; m881 [label=""]; n881 [label=""]; o881 [label=""]; p881 [label=""]; q881 [label=""]; r881 [label=""]; s881 [label=""]; t881 [label=""]; u881 [label=""]; v881 [label=""]; w881 [label=""]; x881 [label=""]; y881 [label=""]; z881 [label=""]; a981 [label=""]; b981 [label=""]; c981 [label=""]; d981 [label=""]; e981 [label=""]; f981 [label=""]; g981 [label=""]; h981 [label=""]; i981 [label=""]; j981 [label=""]; k981 [label=""]; l981 [label=""]; m981 [label=""]; n981 [label=""]; o981 [label=""]; p981 [label=""]; q981 [label=""]; r981 [label=""]; s981 [label=""]; t981 [label=""]; u981 [label=""]; v981 [label=""]; w981 [label=""]; x981 [label=""]; y981 [label=""]; z981 [label=""]; a081 [label=""]; b081 [label=""]; c081 [label=""]; d081 [label=""]; e081 [label=""]; f081 [label=""]; g081 [label=""]; h081 [label=""]; i081 [label=""]; j081 [label=""]; k081 [label=""]; l081 [label=""]; m081 [label=""]; n081 [label=""]; o081 [label=""]; p081 [label=""]; q081 [label=""]; r081 [label=""]; s081 [label=""]; t081 [label=""]; u081 [label=""]; v081 [label=""]; w081 [label=""]; x081 [label=""]; y081 [label=""]; z081 [label=""]; a191 [label=""]; b191 [label=""]; c191 [label=""]; d191 [label=""]; e191 [label=""]; f191 [label=""]; g191 [label=""]; h191 [label=""]; i191 [label=""]; j191 [label=""]; k191 [label=""]; l191 [label=""]; m191 [label=""]; n191 [label=""]; o191 [label=""]; p191 [label=""]; q191 [label=""]; r191 [label=""]; s191 [label=""]; t191 [label=""]; u191 [label=""]; v191 [label=""]; w191 [label=""]; x191 [label=""]; y191 [label=""]; z191 [label=""]; a291 [label=""]; b291 [label=""]; c291 [label=""]; d291 [label=""]; e291 [label=""]; f291 [label=""]; g291 [label=""]; h291 [label=""]; i291 [label=""]; j291 [label=""]; k291 [label=""]; l291 [label=""]; m291 [label=""]; n291 [label=""]; o291 [label=""]; p291 [label=""]; q291 [label=""]; r291 [label=""]; s291 [label=""]; t291 [label=""]; u291 [label=""]; v291 [label=""]; w291 [label=""]; x291 [label=""]; y291 [label=""]; z291 [label=""]; a391 [label=""]; b391 [label=""]; c391 [label=""]; d391 [label=""]; e391 [label=""]; f391 [label=""]; g391 [label=""]; h391 [label=""]; i391 [label=""]; j391 [label=""]; k391 [label=""]; l391 [label=""]; m391 [label=""]; n391 [label=""]; o391 [label=""]; p391 [label=""]; q391 [label=""]; r391 [label=""]; s391 [label=""]; t391 [label=""]; u391 [label=""]; v391 [label=""]; w391 [label=""]; x391 [label=""]; y391 [label=""]; z391 [label=""]; a491 [label=""]; b491 [label=""]; c491 [label=""]; d491 [label=""]; e491 [label=""]; f491 [label=""]; g491 [label=""]; h491 [label=""]; i491 [label=""]; j491 [label=""]; k491 [label=""]; l491 [label=""]; m491 [label=""]; n491 [label=""]; o491 [label=""]; p491 [label=""]; q491 [label=""]; r491 [label=""]; s491 [label=""]; t491 [label=""]; u491 [label=""]; v491 [label=""]; w491 [label=""]; x491 [label=""]; y491 [label=""]; z491 [label=""]; a591 [label=""]; b591 [label=""]; c591 [label=""]; d591 [label=""]; e591 [label=""]; f591 [label=""]; g591 [label=""]; h591 [label=""]; i591 [label=""]; j591 [label=""]; k591 [label=""]; l591 [label=""]; m591

[label=""]; n591 [label=""]; o591 [label=""]; p591 [label=""]; q591 [label=""]; r591 [label=""]; s591 [label=""]; t591 [label=""]; u591 [label=""]; v591 [label=""]; w591 [label=""]; x591 [label=""]; y591 [label=""]; z591 [label=""]; a691 [label=""]; b691 [label=""]; c691 [label=""]; d691 [label=""]; e691 [label=""]; f691 [label=""]; g691 [label=""]; h691 [label=""]; i691 [label=""]; j691 [label=""]; k691 [label=""]; l691 [label=""]; m691 [label=""]; n691 [label=""]; o691 [label=""]; p691 [label=""]; q691 [label=""]; r691 [label=""]; s691 [label=""]; t691 [label=""]; u691 [label=""]; v691 [label=""]; w691 [label=""]; x691 [label=""]; y691 [label=""]; z691 [label=""]; a791 [label=""]; b791 [label=""]; c791 [label=""]; d791 [label=""]; e791 [label=""]; f791 [label=""]; g791 [label=""]; h791 [label=""]; i791 [label=""]; j791 [label=""]; k791 [label=""]; l791 [label=""]; m791 [label=""]; n791 [label=""]; o791 [label=""]; p791 [label=""]; q791 [label=""]; r791 [label=""]; s791 [label=""]; t791 [label=""]; u791 [label=""]; v791 [label=""]; w791 [label=""]; x791 [label=""]; y791 [label=""]; z791 [label=""]; a891 [label=""]; b891 [label=""]; c891 [label=""]; d891 [label=""]; e891 [label=""]; f891 [label=""]; g891 [label=""]; h891 [label=""]; i891 [label=""]; j891 [label=""]; k891 [label=""]; l891 [label=""]; m891 [label=""]; n891 [label=""]; o891 [label=""]; p891 [label=""]; q891 [label=""]; r891 [label=""]; s891 [label=""]; t891 [label=""]; u891 [label=""]; v891 [label=""]; w891 [label=""]; x891 [label=""]; y891 [label=""]; z891 [label=""]; a991 [label=""]; b991 [label=""]; c991 [label=""]; d991 [label=""]; e991 [label=""]; f991 [label=""]; g991 [label=""]; h991 [label=""]; i991 [label=""]; j991 [label=""]; k991 [label=""]; l991 [label=""]; m991 [label=""]; n991 [label=""]; o991 [label=""]; p991 [label=""]; q991 [label=""]; r991 [label=""]; s991 [label=""]; t991 [label=""]; u991 [label=""]; v991 [label=""]; w991 [label=""]; x991 [label=""]; y991 [label=""]; z991 [label=""]; a091 [label=""]; b091 [label=""]; c091 [label=""]; d091 [label=""]; e091 [label=""]; f091 [label=""]; g091 [label=""]; h091 [label=""]; i091 [label=""]; j091 [label=""]; k091 [label=""]; l091 [label=""]; m091 [label=""]; n091 [label=""]; o091 [label=""]; p091 [label=""]; q091 [label=""]; r091 [label=""]; s091 [label=""]; t091 [label=""]; u091 [label=""]; v091 [label=""]; w091 [label=""]; x091 [label=""]; y091 [label=""]; z091 [label=""]; a101 [label=""]; b101 [label=""]; c101 [label=""]; d101 [label=""]; e101 [label=""]; f101 [label=""]; g101 [label=""]; h101 [label=""]; i101 [label=""]; j101 [label=""]; k101 [label=""]; l101 [label=""]; m101 [label=""]; n101 [label=""]; o101 [label=""]; p101 [label=""]; q101 [label=""]; r101 [label=""]; s101 [label=""]; t101 [label=""]; u101 [label=""]; v101 [label=""]; w101 [label=""]; x101 [label=""]; y101 [label=""]; z101 [label=""]; a201 [label=""]; b201 [label=""]; c201 [label=""]; d201 [label=""]; e201 [label=""]; f201 [label=""]; g201 [label=""]; h201 [label=""]; i201 [label=""]; j201 [label=""]; k201 [label=""]; l201 [label=""]; m201 [label=""]; n201 [label=""]; o201 [label=""]; p201 [label=""]; q201 [label=""]; r201 [label=""]; s201 [label=""]; t201 [label=""]; u201 [label=""]; v201 [label=""]; w201 [label=""]; x201 [label=""]; y201 [label=""]; z201 [label=""]; a301 [label=""]; b301 [label=""]; c301 [label=""]; d301 [label=""]; e301 [label=""]; f301 [label=""]; g301 [label=""]; h301 [label=""]; i301 [label=""]; j301 [label=""]; k301 [label=""]; l301 [label=""]; m301 [label=""]; n301 [label=""]; o301

[label=""]; p301 [label=""]; q301 [label=""]; r301 [label=""]; s301 [label=""]; t301 [label=""]; u301 [label=""]; v301 [label=""]; w301 [label=""]; x301 [label=""]; y301 [label=""]; z301 [label=""]; a401 [label=""]; b401 [label=""]; c401 [label=""]; d401 [label=""]; e401 [label=""]; f401 [label=""]; g401 [label=""]; h401 [label=""]; i401 [label=""]; j401 [label=""]; k401 [label=""]; l401 [label=""]; m401 [label=""]; n401 [label=""]; o401 [label=""]; p401 [label=""]; q401 [label=""]; r401 [label=""]; s401 [label=""]; t401 [label=""]; u401 [label=""]; v401 [label=""]; w401 [label=""]; x401 [label=""]; y401 [label=""]; z401 [label=""]; a501 [label=""]; b501 [label=""]; c501 [label=""]; d501 [label=""]; e501 [label=""]; f501 [label=""]; g501 [label=""]; h501 [label=""]; i501 [label=""]; j501 [label=""]; k501 [label=""]; l501 [label=""]; m501 [label=""]; n501 [label=""]; o501 [label=""]; p501 [label=""]; q501 [label=""]; r501 [label=""]; s501 [label=""]; t501 [label=""]; u501 [label=""]; v501 [label=""]; w501 [label=""]; x501 [label=""]; y501 [label=""]; z501 [label=""]; a601 [label=""]; b601 [label=""]; c601 [label=""]; d601 [label=""]; e601 [label=""]; f601 [label=""]; g601 [label=""]; h601 [label=""]; i601 [label=""]; j601 [label=""]; k601 [label=""]; l601 [label=""]; m601 [label=""]; n601 [label=""]; o601 [label=""]; p601 [label=""]; q601 [label=""]; r601 [label=""]; s601 [label=""]; t601 [label=""]; u601 [label=""]; v601 [label=""]; w601 [label=""]; x601 [label=""]; y601 [label=""]; z601 [label=""]; a701 [label=""]; b701 [label=""]; c701 [label=""]; d701 [label=""]; e701 [label=""]; f701 [label=""]; g701 [label=""]; h701 [label=""]; i701 [label=""]; j701 [label=""]; k701 [label=""]; l701 [label=""]; m701 [label=""]; n701 [label=""]; o701 [label=""]; p701 [label=""]; q701 [label=""]; r701 [label=""]; s701 [label=""]; t701 [label=""]; u701 [label=""]; v701 [label=""]; w701 [label=""]; x701 [label=""]; y701 [label=""]; z701 [label=""]; a801 [label=""]; b801 [label=""]; c801 [label=""]; d801 [label=""]; e801 [label=""]; f801 [label=""]; g801 [label=""]; h801 [label=""]; i801 [label=""]; j801 [label=""]; k801 [label=""]; l801 [label=""]; m801 [label=""]; n801 [label=""]; o801 [label=""]; p801 [label=""]; q801 [label=""]; r801 [label=""]; s801 [label=""]; t801 [label=""]; u801 [label=""]; v801 [label=""]; w801 [label=""]; x801 [label=""]; y801 [label=""]; z801 [label=""]; a901 [label=""]; b901 [label=""]; c901 [label=""]; d901 [label=""]; e901 [label=""]; f901 [label=""]; g901 [label=""]; h901 [label=""]; i901 [label=""]; j901 [label=""]; k901 [label=""]; l901 [label=""]; m901 [label=""]; n901 [label=""]; o901 [label=""]; p901 [label=""]; q901 [label=""]; r901 [label=""]; s901 [label=""]; t901 [label=""]; u901 [label=""]; v901 [label=""]; w901 [label=""]; x901 [label=""]; y901 [label=""]; z901 [label=""]; a001 [label=""]; b001 [label=""]; c001 [label=""]; d001 [label=""]; e001 [label=""]; f001 [label=""]; g001 [label=""]; h001 [label=""]; i001 [label=""]; j001 [label=""]; k001 [label=""]; l001 [label=""]; m001 [label=""]; n001 [label=""]; o001 [label=""]; p001 [label=""]; q001 [label=""]; r001 [label=""]; s001 [label=""]; t001 [label=""]; u001 [label=""]; v001 [label=""]; w001 [label=""]; x001 [label=""]; y001 [label=""]; z001 [label=""]; a112 [label=""]; b112 [label=""]; c112 [label=""]; d112 [label=""]; e112 [label=""]; f112 [label=""]; g112 [label=""]; h112 [label=""]; i112 [label=""]; j112 [label=""]; k112 [label=""]; l112 [label=""]; m112 [label=""]; n112 [label=""]; o112 [label=""]; p112 [label=""]; q112 [label=""]

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